

Osmium(VI) Fluoride: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Osmium hexafluoride

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CAS Registry Number: 13768-38-2[1][2][3]

This technical guide provides an in-depth overview of osmium(VI) fluoride (OsF_6), a significant compound in the field of transition metal chemistry.[4][5] It is intended for researchers, scientists, and professionals in drug development and other advanced chemical synthesis fields. This document details the compound's physical and chemical properties, provides a detailed experimental protocol for its synthesis, and outlines its reactivity and spectroscopic characteristics.

Physicochemical Properties of Osmium(VI) Fluoride

Osmium(VI) fluoride, also known as **osmium hexafluoride**, is a yellow crystalline solid at standard conditions.[1][6] It is a volatile and highly corrosive compound that must be handled with extreme care due to its toxicity.[1][3] The molecule adopts an octahedral geometry in the liquid and gas phases.[1][6]

Property	Value
Molecular Formula	OsF ₆
Molar Mass	304.22 g/mol [1]
Appearance	Yellow crystalline solid[6]
Melting Point	33.4 °C (306.5 K)[1][6]
Boiling Point	47.5 °C (320.6 K)[1][6]
Density	5.09 g/cm ³ [1][6]
Crystal Structure	Orthorhombic (at -140 °C)[1][6]
Space Group	Pnma[1][6]
Lattice Constants	a = 9.387 Å, b = 8.543 Å, c = 4.944 Å[1][6]
Os-F Bond Length	1.827 Å[1][6]

Synthesis of Osmium(VI) Fluoride

The primary method for the synthesis of osmium(VI) fluoride is the direct fluorination of osmium metal.[1][6]

Experimental Protocol

Materials:

- Osmium metal powder
- Excess elemental fluorine gas (F₂)

Apparatus:

- A reaction vessel suitable for high-temperature fluorination reactions (e.g., a nickel or Monel reactor)
- A system for controlled delivery of fluorine gas

- A cold trap to collect the product

Procedure:

- Place the osmium metal powder in the reaction vessel.
- Evacuate the reaction system to remove air and moisture.
- Introduce an excess of fluorine gas into the reactor.
- Heat the reactor to 300 °C to initiate the reaction.[1][6] The reaction is as follows: $\text{Os (s)} + 3 \text{F}_2 \text{ (g)} \rightarrow \text{OsF}_6 \text{ (g)}$
- The volatile osmium(VI) fluoride product is carried out of the reactor in the fluorine gas stream.
- Collect the OsF_6 by condensation in a cold trap cooled with a suitable refrigerant (e.g., dry ice/acetone or liquid nitrogen).
- The product, a yellow crystalline solid, can be purified by fractional distillation if necessary.

Chemical Reactivity

Osmium(VI) fluoride is a powerful oxidizing and fluorinating agent. Its reactivity is characterized by the following:

- Hydrolysis: It is extremely sensitive to moisture and undergoes hydrolysis to form osmium oxofluorides and ultimately osmium tetroxide (OsO_4) and hydrofluoric acid (HF).[1] Partial hydrolysis can yield OsOF_4 . [1][6]
- Reaction with Iodine: Osmium(VI) fluoride can be reduced by iodine in a solution of iodine pentafluoride to produce osmium pentafluoride.[7] $10 \text{OsF}_6 + \text{I}_2 \rightarrow 10 \text{OsF}_5 + 2 \text{IF}_5$

Spectroscopic Characterization

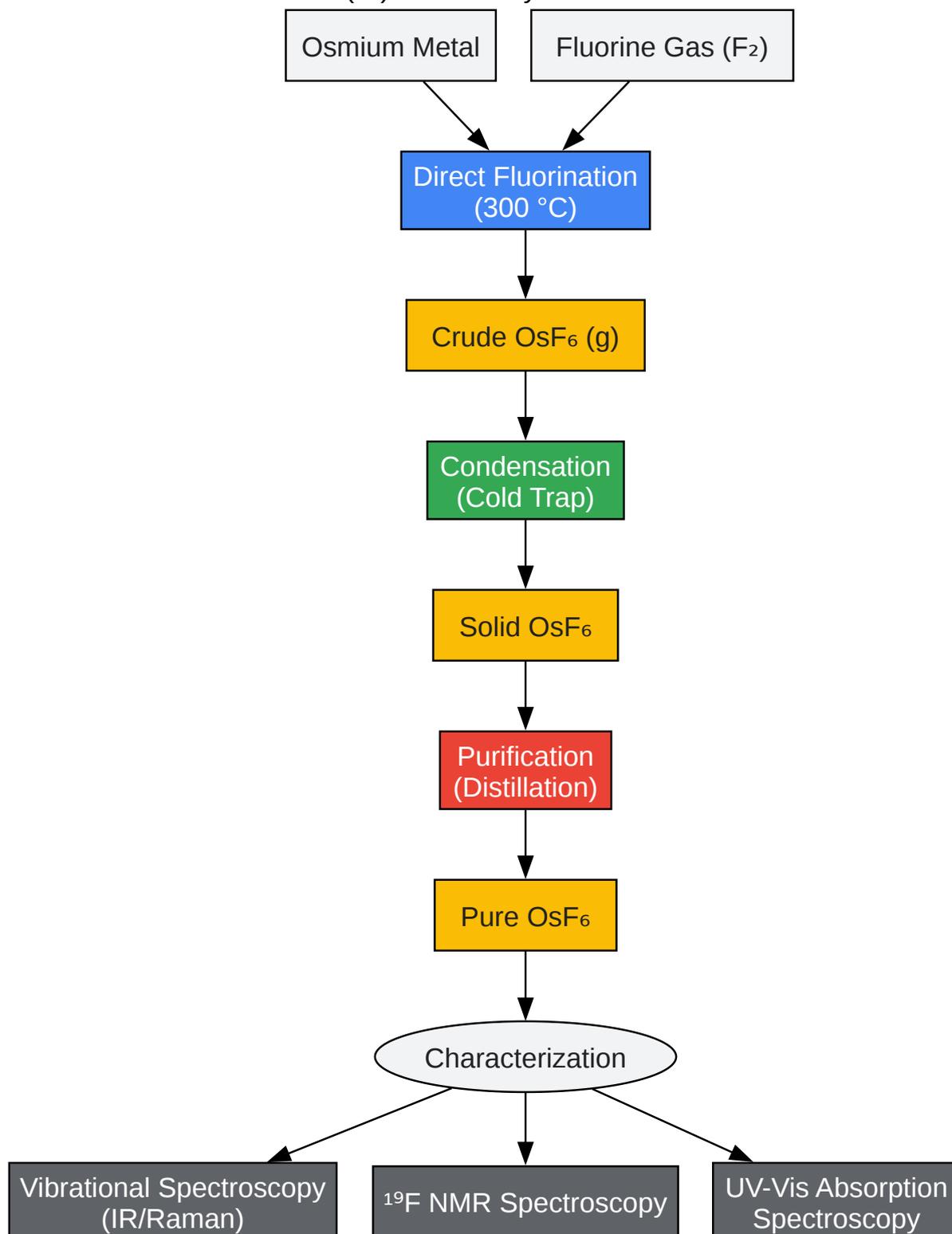
The octahedral structure of osmium(VI) fluoride has been confirmed by various spectroscopic methods.

- **Vibrational Spectroscopy:** As a molecule with octahedral (O_h) symmetry, OsF_6 has six fundamental vibrational modes. However, due to selection rules, not all modes are active in both infrared (IR) and Raman spectroscopy.[8][9]
- **NMR Spectroscopy:** ^{19}F NMR spectroscopy is a valuable tool for characterizing osmium fluoride species.[10]
- **Absorption Spectrum:** The optical absorption spectrum of OsF_6 has been studied to understand its electronic structure, which is influenced by the 5d electrons of osmium in an octahedral ligand field.[11]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of osmium(VI) fluoride.

Workflow for Osmium(VI) Fluoride Synthesis and Characterization



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Synthesis and characterization workflow for OsF_6 .

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